

An In-depth Technical Guide to TCO-PEG24-acid Tetrazine Ligation

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Compound of Interest

Compound Name: TCO-PEG24-acid

Cat. No.: B15544463

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For researchers, scientists, and drug development professionals, the quest for highly efficient and specific bioconjugation techniques is paramount. Among the leading methods, the **TCO-PEG24-acid** tetrazine ligation has emerged as a powerful tool, offering unparalleled reaction kinetics and biocompatibility. This guide provides a comprehensive overview of this advanced bioorthogonal reaction, including its core mechanism, quantitative data, detailed experimental protocols, and its applications in advancing therapeutic and diagnostic platforms.

Core Principles: The Inverse-Electron-Demand Diels-Alder Reaction

The ligation between a trans-cyclooctene (TCO) moiety and a tetrazine is a cornerstone of "click chemistry". The reaction proceeds through an inverse-electron-demand Diels-Alder (IEDDA) [4+2] cycloaddition mechanism. In this reaction, the electron-deficient tetrazine acts as the diene, which rapidly reacts with the strained, electron-rich TCO, the dienophile. This initial cycloaddition is followed by a retro-Diels-Alder reaction, which irreversibly releases nitrogen gas (N₂), the sole byproduct of this ligation. This final step drives the reaction to completion, forming a stable dihydropyridazine conjugate.

The inclusion of a 24-unit polyethylene glycol (PEG) spacer (PEG24) in the **TCO-PEG24-acid** reagent offers significant advantages. The hydrophilic PEG chain enhances solubility in aqueous environments, a critical feature for biological applications. Furthermore, the PEG spacer provides flexibility and reduces steric hindrance, which can be beneficial when

conjugating bulky molecules. The terminal carboxylic acid provides a versatile handle for conjugation to primary amines on biomolecules through standard amide coupling chemistries.

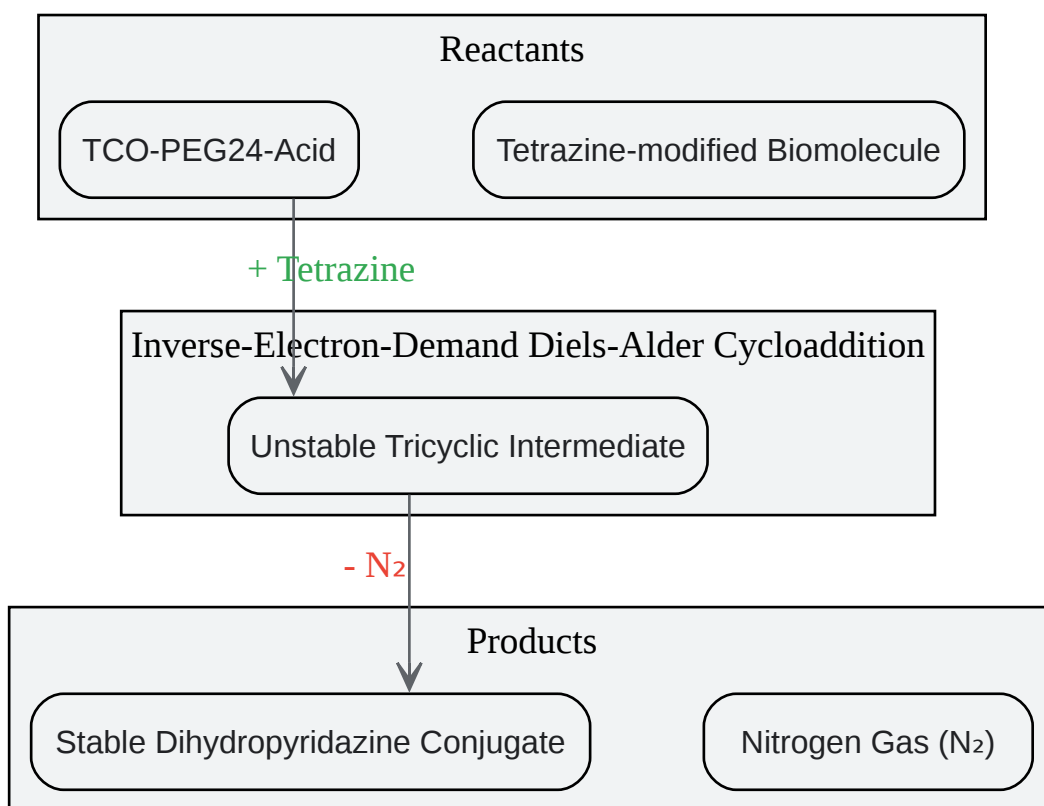
Reaction Kinetics and Quantitative Data

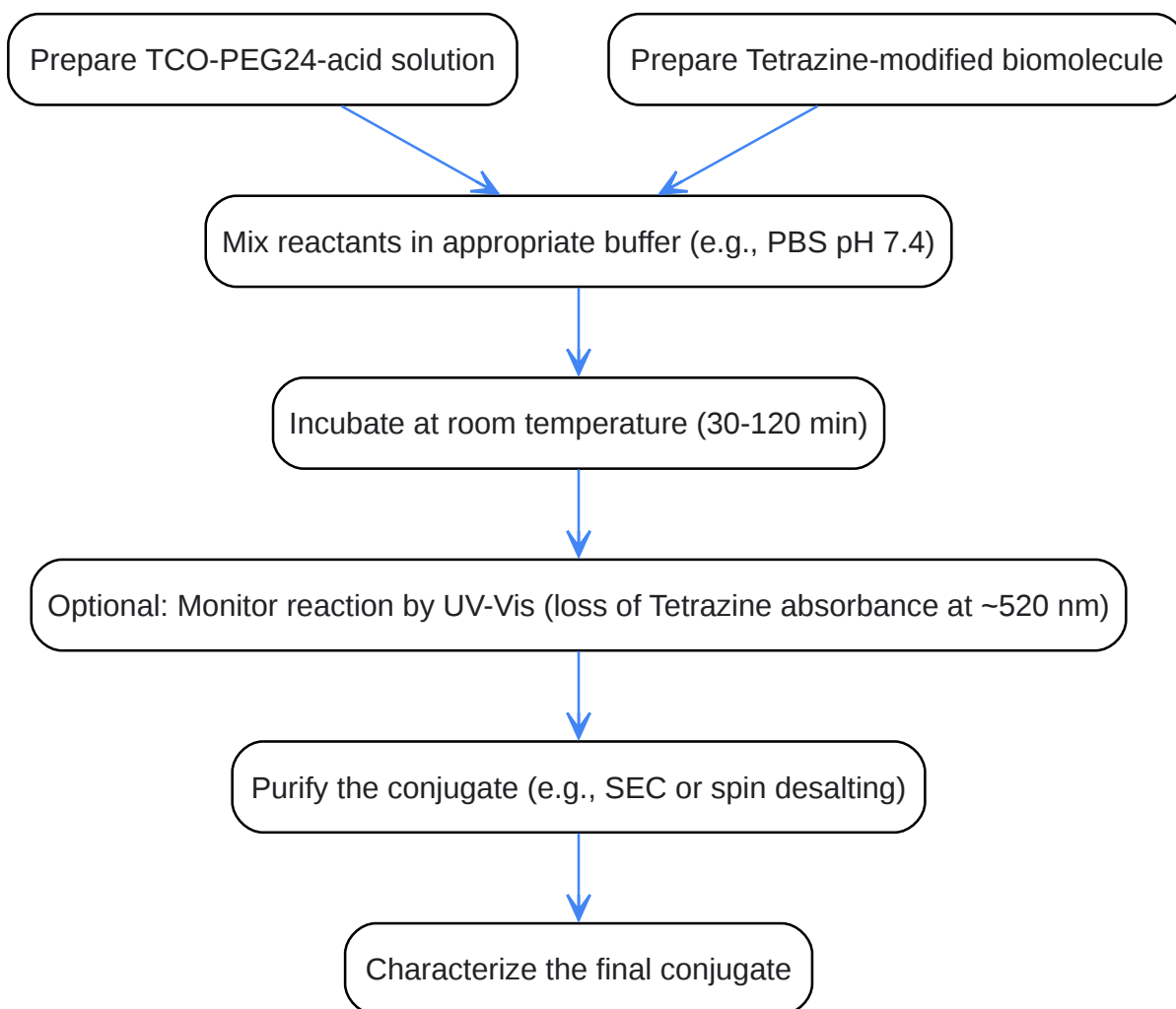
The TCO-tetrazine ligation is renowned for its exceptionally fast reaction kinetics, with second-order rate constants that are among the highest reported for any bioorthogonal reaction. This allows for efficient conjugation at low concentrations, which is crucial for in vivo applications to minimize potential off-target effects and toxicity. The reaction rate is influenced by the specific structures of the TCO and tetrazine, including the substituents on the tetrazine ring.

Reactants	Rate Constant (k_2) ($M^{-1}s^{-1}$)	Conditions
General TCO-Tetrazine	1 - 1×10^6	General range
TCO with Dipyridal tetrazine	2000 (± 400)	9:1 methanol/water
TCO with Hydrogen-substituted tetrazines	up to 30,000	Not specified
TCO with Methyl-substituted tetrazines	~ 1000	Not specified
TCO with ATTO-tetrazines	up to 1000	Not specified
General TCO-Tetrazine	> 800	Not specified
TCO with various tetrazine derivatives	1100 - 73,000	Buffered aqueous solution, 37 °C

Visualizing the Reaction Mechanism and Workflow

To better illustrate the process, the following diagrams outline the chemical reaction and a typical experimental workflow.





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